

Section 1: Compound Profile & Physicochemical Properties

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Compound of Interest

Compound Name: 2,2,3,3,4,4,4-Heptafluorobutanoic acid; silver

CAS No.: 3794-64-7

Cat. No.: B1582830

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Silver heptafluorobutyrate, also known as heptafluorobutyric acid silver salt, is a white, crystalline powder valued in scientific research for its utility in synthesizing fluorinated materials, as a catalyst, and in the electronics industry.[1] Its efficacy is intrinsically linked to its chemical properties, which also dictate the necessary handling and storage precautions.

Table 1: Physicochemical Properties of Silver Heptafluorobutyrate

Property	Value	Source(s)
CAS Number	3794-64-7	[2][3][4][5]
Molecular Formula	C ₄ AgF ₇ O ₂	[2][3][5]
Molecular Weight	320.90 g/mol	[3]
Appearance	White crystalline powder	[1]
Melting Point	292-294 °C	[2]
Solubility	Soluble in water and various polar organic solvents (e.g., CH ₃ CN, THF, alcohols)	[1][2]

| Key Sensitivities| Light-sensitive, moisture-sensitive |[1][2] |

The compound's sensitivity to light and moisture is a critical consideration; degradation can occur upon exposure, impacting experimental integrity and potentially altering its hazard profile. [1][2]

Section 2: Hazard Identification and Toxicological Profile

A thorough understanding of the hazards associated with silver heptafluorobutyrate is the foundation of its safe use. The primary and most severe risk is serious eye damage.[3]

Table 2: GHS Hazard Classification for Silver Heptafluorobutyrate

Pictogram	
Signal Word	Danger
Hazard Statements	H318: Causes serious eye damage.[2][3]

| Precautionary Statements | P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for

several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |

Source: Aggregated GHS information from multiple suppliers.[2][3]

Toxicological Data:

The acute oral toxicity is relatively low, with a reported LD50 (rat) of 2140 mg/kg.[2] However, the primary danger lies in its corrosive effect on the eyes.[3] As with all silver compounds, there is a risk of developing argyria—a permanent blue-gray discoloration of the skin and mucous membranes—from chronic exposure or ingestion.[6][7]

Reactivity Hazards:

Silver heptafluorobutyrate is incompatible with strong reducing agents and combustible materials.[8][9] Upon thermal decomposition, it can release hazardous substances, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen fluoride (HF).[8] General safety protocols for silver salts should also be observed; for instance, contact with acetylene or ammonia should be avoided to prevent the formation of potentially explosive compounds like silver acetylide or silver amide.[6]

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is crucial. This begins with robust engineering controls and is supplemented by appropriate PPE.

Engineering Controls:

The principle of "as low as reasonably practicable" (ALARP) should guide all handling procedures.

- **Chemical Fume Hood:** All work involving the handling of solid silver heptafluorobutyrate or its solutions must be conducted in a certified chemical fume hood.[2][7] This is critical for preventing the inhalation of airborne particles and containing any potential spills.
- **Eyewash Stations and Safety Showers:** These facilities must be readily accessible and located close to the workstation where the chemical is handled.[7][8] Immediate access is

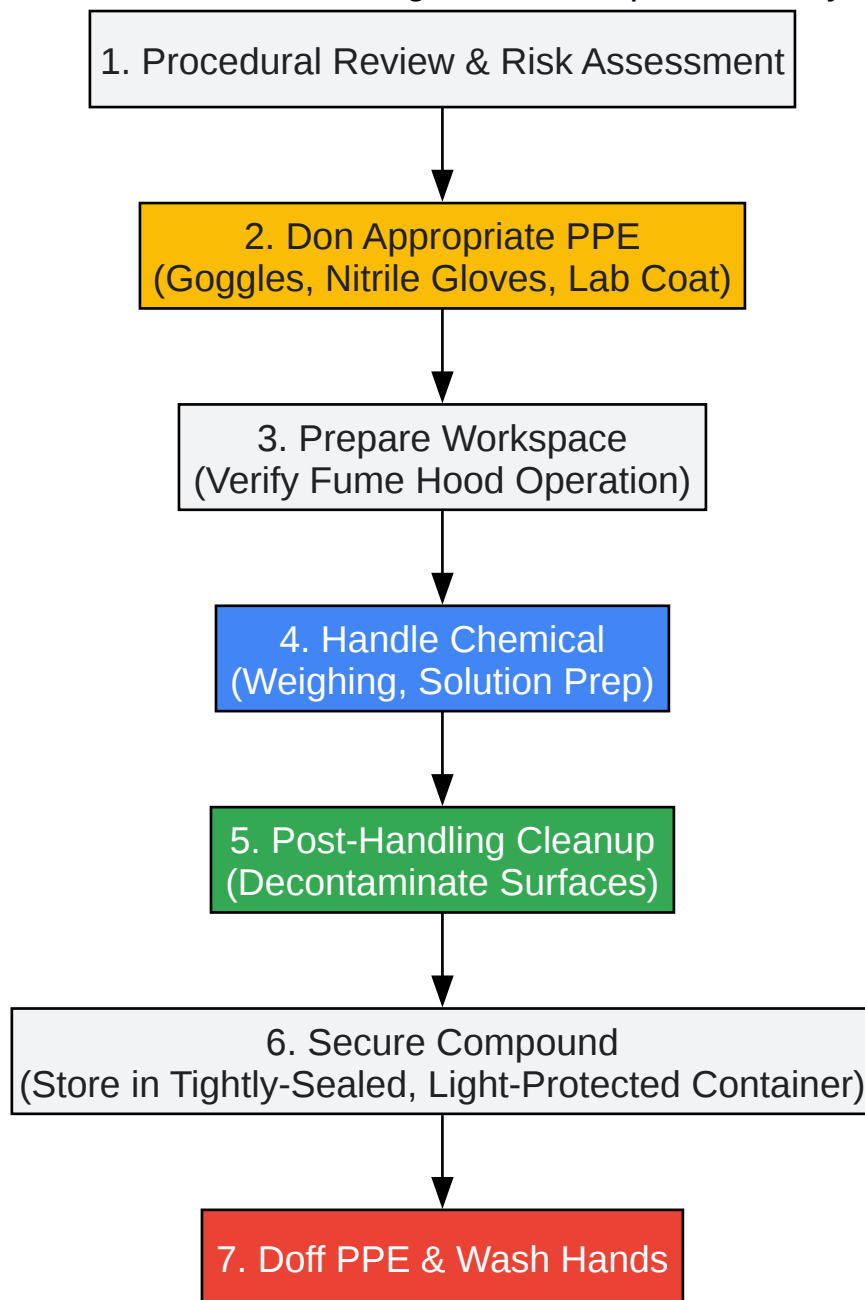
vital in the event of accidental contact.

Personal Protective Equipment (PPE):

PPE is the last line of defense and should never be used as a substitute for proper engineering controls.

- **Eye and Face Protection:** Due to the severe risk of eye damage (H318), tight-sealing safety goggles are mandatory.^[8] For procedures with a higher risk of splashing, a full-face shield should be worn in addition to goggles.^[8]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn at all times.^{[7][10][11]} It is imperative to wash hands thoroughly after removing gloves.
- **Body Protection:** A laboratory coat must be worn to protect skin and clothing.^{[1][12]} For larger quantities, additional protective clothing may be necessary.
- **Respiratory Protection:** If there is a risk of generating significant dust, and engineering controls are insufficient, a NIOSH-approved N95 dust mask or a more advanced respirator should be used.^{[2][7]}

Workflow for Safe Handling of Silver Heptafluorobutyrate



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Caption: A standard workflow for the safe handling of silver heptafluorobutyrate.

Section 4: Standard Operating Procedures for Safe Handling

Adherence to a validated protocol minimizes risk and ensures procedural consistency.

Experimental Protocol: Weighing and Preparing a Solution

- Preparation: Before beginning, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of all unnecessary items. Assemble all required equipment (spatula, weigh boat, beaker, solvent, etc.).
- Don PPE: Put on a lab coat, nitrile gloves, and tight-sealing safety goggles.
- Weighing:
 - Place a tared weigh boat on an analytical balance inside the fume hood.
 - Carefully retrieve the silver heptafluorobutyrate container from its storage location, keeping it sealed until inside the hood.
 - Slowly open the container. Using a clean spatula, carefully transfer the desired amount of the white powder to the weigh boat. Avoid any actions that could generate dust.
 - Securely close the primary container immediately after dispensing.
- Solubilization:
 - Carefully transfer the weighed powder into the designated beaker.
 - Slowly add the desired solvent to the beaker, pointing the opening away from you.
 - If necessary, use a magnetic stirrer on a low setting to aid dissolution.
- Cleanup:
 - Dispose of the used weigh boat and any contaminated consumables (e.g., pipette tips, wipes) into a designated hazardous waste container.
 - Wipe down the spatula and the work surface inside the fume hood with an appropriate solvent and then soap and water.

- Final Steps: Ensure the newly prepared solution is clearly labeled with the chemical name, concentration, date, and appropriate hazard warnings. Store the primary container in accordance with the guidelines in Section 5. Remove PPE and wash hands thoroughly.

Section 5: Storage and Stability

Proper storage is paramount to maintaining the chemical's integrity and preventing hazardous situations.

- Container: Store in a tightly closed container to prevent exposure to air and moisture.[1][2]
- Light Protection: The compound is light-sensitive and must be stored in an opaque or amber container, or in a dark location such as a cabinet, to prevent decomposition.[1][2][12]
- Environment: Keep in a cool, dry, and well-ventilated area.[2][9]
- Incompatibilities: Segregate from incompatible materials, particularly strong reducing agents, organic materials, and other combustibles.[8][9]

Section 6: Emergency Procedures and First Aid

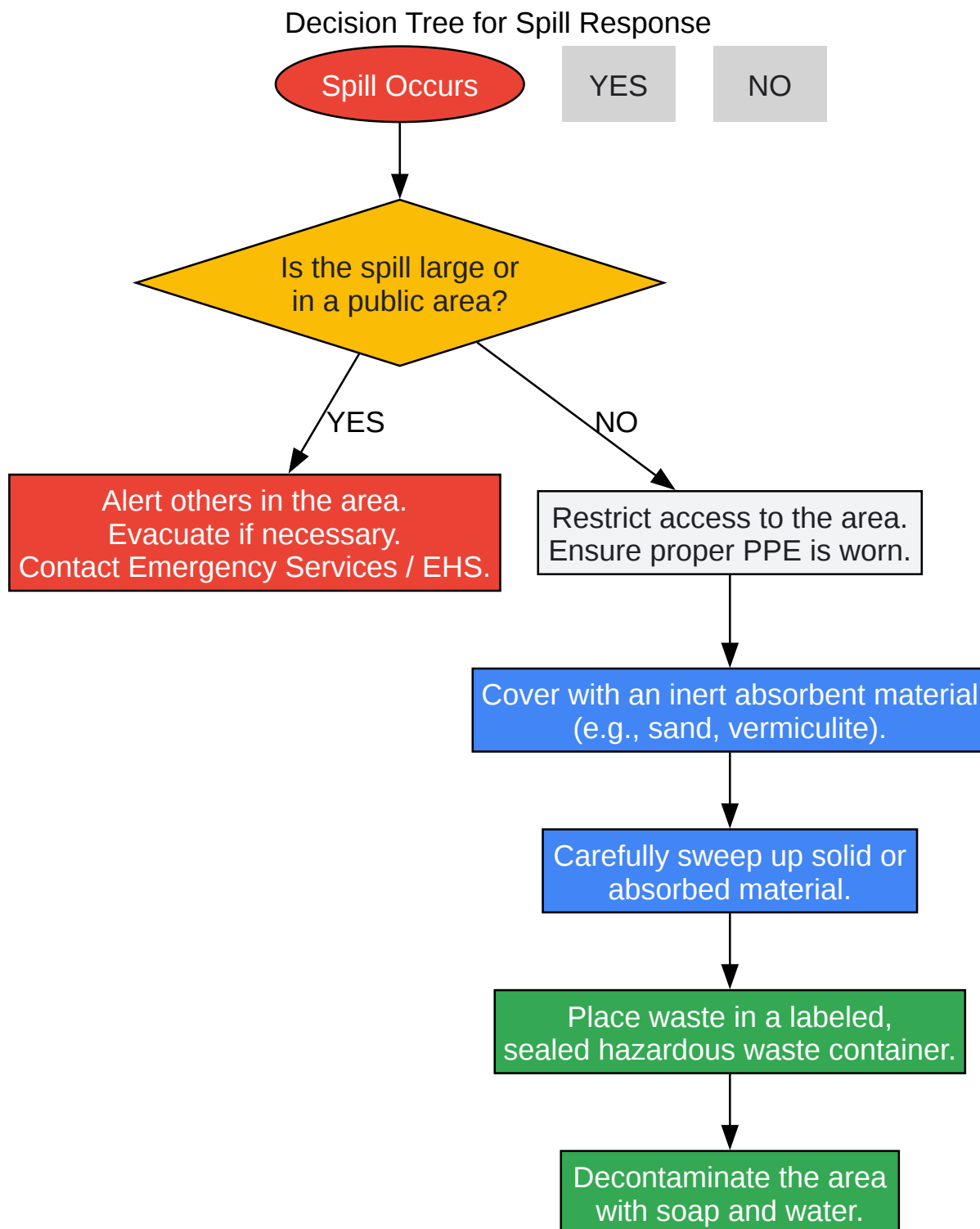
Immediate and correct action is critical in the event of an exposure or spill.

First Aid Measures:

- Eye Contact: This is the most critical exposure route. Immediately flush eyes with copious amounts of water for at least 15-20 minutes, holding the eyelids open.[6] Remove contact lenses if present and easy to do. Seek immediate medical attention.[13]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[6][12] Remove contaminated clothing and wash it before reuse.[8][13] Seek medical attention if irritation develops or persists.
- Inhalation: Move the individual to fresh air at once.[6] If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[12][14] Rinse the mouth thoroughly with water. Seek immediate medical attention.[6][12]

Spill Response:

The response to a spill should be dictated by its size and location.



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